

Application Notes: Zirconium Molybdate for Radioactive Waste Immobilization

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Compound of Interest

Compound Name: Zirconium molybdate

CAS No.: 57348-12-6

Cat. No.: B1206661

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Introduction

Zirconium molybdate, specifically hydrated **zirconium molybdate** ($\text{ZrMo}_2\text{O}_7(\text{OH})_2 \cdot 2\text{H}_2\text{O}$), is a crystalline ceramic material of significant interest in the nuclear industry. It is known to precipitate from highly active liquid waste (HAL) during the reprocessing of spent nuclear fuel. [1][2] Its inherent thermal stability and low solubility, particularly in the acidic conditions of high-level waste streams, make it a robust candidate for the immobilization of specific radionuclides. [3] This material is particularly effective at incorporating tetravalent actinides, such as plutonium (Pu), into its crystal structure, making it a potential primary waste form for the long-term geological disposal of these long-lived isotopes.[3][4]

Mechanism of Immobilization

The primary mechanism for immobilizing long-lived actinide wastes within **zirconium molybdate** is isomorphic substitution. Tetravalent actinides, such as Pu(IV), have a similar ionic radius and charge to Zr(IV) and can directly substitute for zirconium atoms in the tetragonal crystal lattice.[3][4] This incorporation forms a stable solid solution, effectively

locking the radionuclide within the durable ceramic matrix. Cerium (Ce) is often used as a non-radioactive chemical analogue for plutonium in research studies.

For fission products like Cesium-137 (^{137}Cs) and Strontium-90 (^{90}Sr), the immobilization mechanism is primarily sorption or ion exchange onto the surface of the **zirconium molybdate** particles. While less effective at incorporating these cations directly into the bulk crystal structure compared to actinides, **zirconium molybdate** still exhibits the capacity to remove them from aqueous solutions.

Data Presentation

Quantitative data regarding the properties and performance of **zirconium molybdate** as a waste form are summarized below.

Table 1: Physical and Structural Properties of **Zirconium Molybdate**

Property	Value / Description	Source
Chemical Formula	$\text{ZrMo}_2\text{O}_7(\text{OH})_2 \cdot 2\text{H}_2\text{O}$	[5]
Crystal System	Tetragonal	[6]
Space Group	$I4_1cd$	[6]
Lattice Parameters (a, b)	$11.45 \pm 0.01 \text{ \AA}$	[6]
Lattice Parameter (c)	$12.49 \pm 0.01 \text{ \AA}$	[6]
Morphology	Cuboidal or wheatsheaf/rod-like crystals	[7]

| Thermal Stability | Stable, loses water molecules upon heating.[7] |[7] |

Table 2: Actinide Immobilization Capacity in **Zirconium Molybdate**

Radionuclide (Surrogate)	Immobilization Mechanism	Maximum Reported Loading	Conditions	Source
Plutonium (Pu)	Isomorphic Substitution for Zr	3 wt%	Precipitated from Pu-containing nitric acid solutions.	[3]
Plutonium (Pu)	Isomorphic Substitution for Zr	Up to 12.2% substitution for Zr	1 M Nitric Acid, 1.5 g/L Mo, 1 g/L Zr, 1.47 g/L Pu	[3]
Plutonium (Pu)	Isomorphic Substitution for Zr	0.9% substitution for Zr	4 M Nitric Acid, 1 g/L Mo, 1.5 g/L Zr, 1.5 g/L Pu	[3]

| Cerium (Ce) | Isomorphic Substitution for Zr | Up to 21 mol% Ce substitution for Zr | The tetragonal structure is maintained up to this loading. |[6] |

Table 3: Reference Leach Rate Data for Other Ceramic Waste Forms (MCC-1 Test Protocol)

Note: Specific normalized leach rate data for **zirconium molybdate** is not readily available in the reviewed literature. The following data for other durable ceramic waste forms, such as zirconolite and perovskite, are provided for comparative purposes to indicate the performance targets for such materials.

Waste Form	Radionuclide	Normalized Leach Rate (g m ⁻² day ⁻¹)	Test Conditions	Source
Hollandite-Perovskite Composite	Strontium (Sr)	~10 ⁻⁵	MCC-1 Protocol, 42 days	[4] [7]
Hollandite-Perovskite Composite	Cesium (Cs)	~10 ⁻³	MCC-1 Protocol, 42 days	[4] [7]
Gd ₂ Zr ₂ O ₇ (Pyrochlore)	Gadolinium (Gd)	3.5 x 10 ⁻⁸	42 days, 45 mol% waste loading	[4]

Experimental Protocols

Protocol 1: Synthesis of **Zirconium Molybdate** Hydrate ([ZrMo₂O₇(OH)₂].2H₂O)

This protocol is based on aqueous precipitation methods described in the literature.[\[8\]](#)

1. Materials and Reagents:

- Zirconium oxychloride (ZrOCl₂·8H₂O)
- Ammonium molybdate ((NH₄)₆Mo₇O₂₄·4H₂O)
- Nitric Acid (HNO₃), concentrated and 3-4 M
- Deionized water
- Jacketed glass reactor vessel with overhead stirrer and condenser

2. Procedure:

- Prepare separate aqueous solutions of zirconium oxychloride and ammonium molybdate in 3-4 M nitric acid. The molar ratio of Mo:Zr should be approximately 2:1.

- Transfer the zirconium solution to the jacketed reactor vessel. Heat the solution to 90-100°C while stirring at approximately 200 rpm.
- Slowly add the ammonium molybdate solution to the heated zirconium solution. A white precipitate of **zirconium molybdate** hydrate will begin to form.
- Maintain the reaction temperature at 90-100°C under continuous stirring for a duration of 6 to 24 hours to allow for crystal growth and aging. The conversion can be monitored by a color change from yellow (if starting from certain precursors) to white.[8]
- After the reaction is complete, turn off the heat and allow the mixture to cool to room temperature.
- Separate the white precipitate from the solution by filtration (e.g., using a Buchner funnel with appropriate filter paper).
- Wash the collected precipitate several times with deionized water to remove any unreacted precursors and residual acid.
- Dry the final product in an oven at 60-80°C overnight to obtain a fine white crystalline powder.

Protocol 2: Material Characterization

1. Powder X-ray Diffraction (PXRD):

- Purpose: To confirm the crystal structure and phase purity of the synthesized **zirconium molybdate**.
- Procedure: An aliquot of the dried powder is placed on a sample holder and analyzed using a diffractometer. Data is typically collected over a 2θ range of 10-80°. The resulting pattern is compared with reference patterns (e.g., from the ICDD database) for $\text{ZrMo}_2\text{O}_7(\text{OH})_2 \cdot 2\text{H}_2\text{O}$ to verify the tetragonal $I4_1cd$ structure.[6][7]

2. Scanning Electron Microscopy (SEM):

- Purpose: To analyze the morphology, particle size, and surface features of the crystals.

- Procedure: A small amount of the powder is mounted on an SEM stub using conductive carbon tape and sputter-coated with a thin layer of gold or carbon to prevent charging. The sample is then imaged in the SEM at various magnifications to observe the crystal habit (e.g., cuboidal).[8]

3. Thermogravimetric Analysis (TGA):

- Purpose: To assess the thermal stability and determine the water content of the hydrated **zirconium molybdate**.
- Procedure: A known mass of the sample is heated in a TGA instrument under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10°C/min). The mass loss as a function of temperature is recorded. The distinct mass loss steps correspond to the removal of hydration and hydroxyl water molecules.[7]

Protocol 3: Performance Evaluation - MCC-1 Static Leach Test

This protocol is a standard method for evaluating the chemical durability of a solid waste form. [4][7]

1. Sample Preparation:

- A monolithic sample of the **zirconium molybdate** waste form (with incorporated radionuclide surrogates like Ce) is prepared, typically by cold pressing and sintering the powder.
- The monolith is cut to a known geometric surface area and cleaned ultrasonically in deionized water and ethanol to remove surface fines.

2. Leaching Procedure:

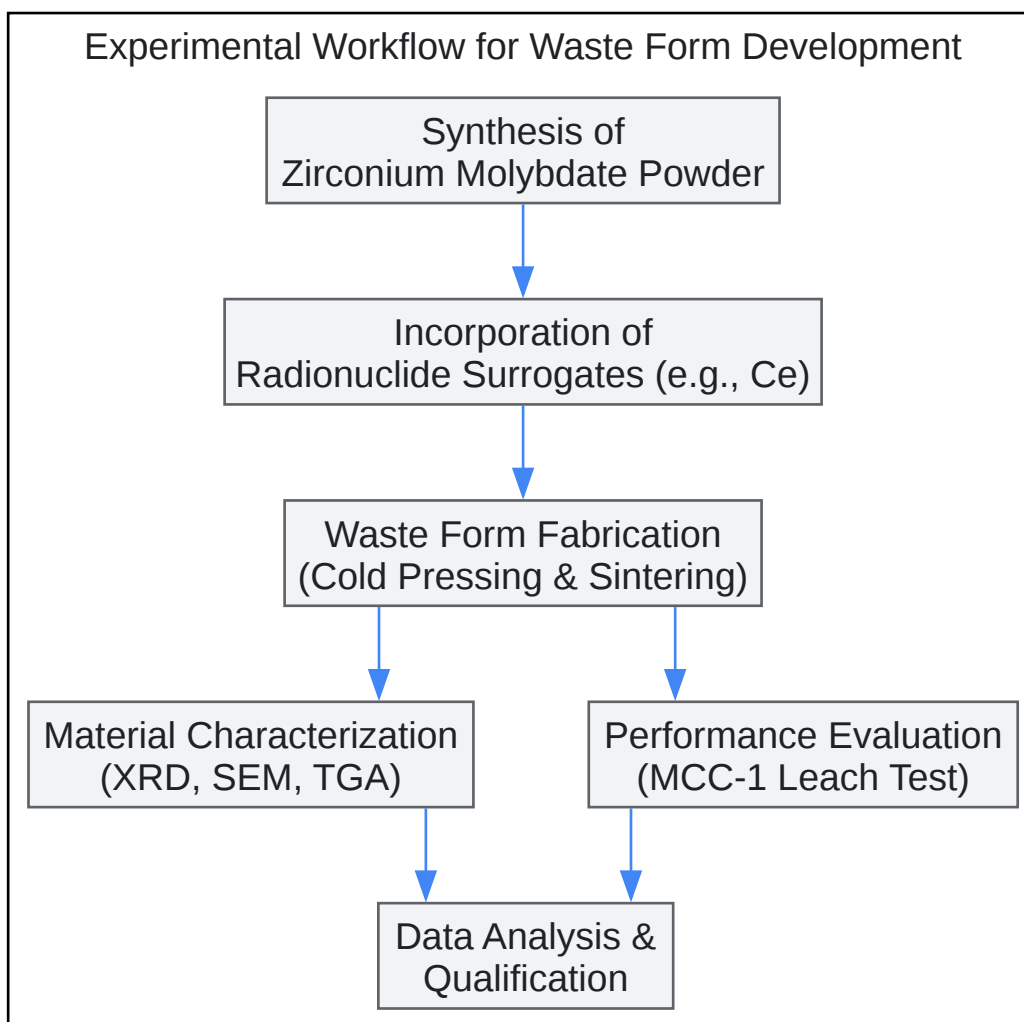
- Place the prepared sample in a sealed, inert container (e.g., Teflon) made of a material that will not react with the leachant.
- Add a volume of leachant (typically deionized water, but simulated groundwater or brine can also be used) such that the ratio of the leachant volume (V) to the sample surface area (SA) is 10 cm.

- Place the sealed container in an oven at a constant temperature, typically 90°C, for a set duration (e.g., 7, 14, 28, 42 days).
- At the end of each test period, remove the container from the oven and allow it to cool.
- Pipette an aliquot of the leachate for chemical analysis. The pH of the leachate should also be measured.
- The concentration of the elements of interest (e.g., Zr, Mo, and the immobilized surrogate) in the leachate is determined using Inductively Coupled Plasma Mass Spectrometry (ICP-MS) or Atomic Absorption Spectroscopy (AAS).

3. Data Analysis:

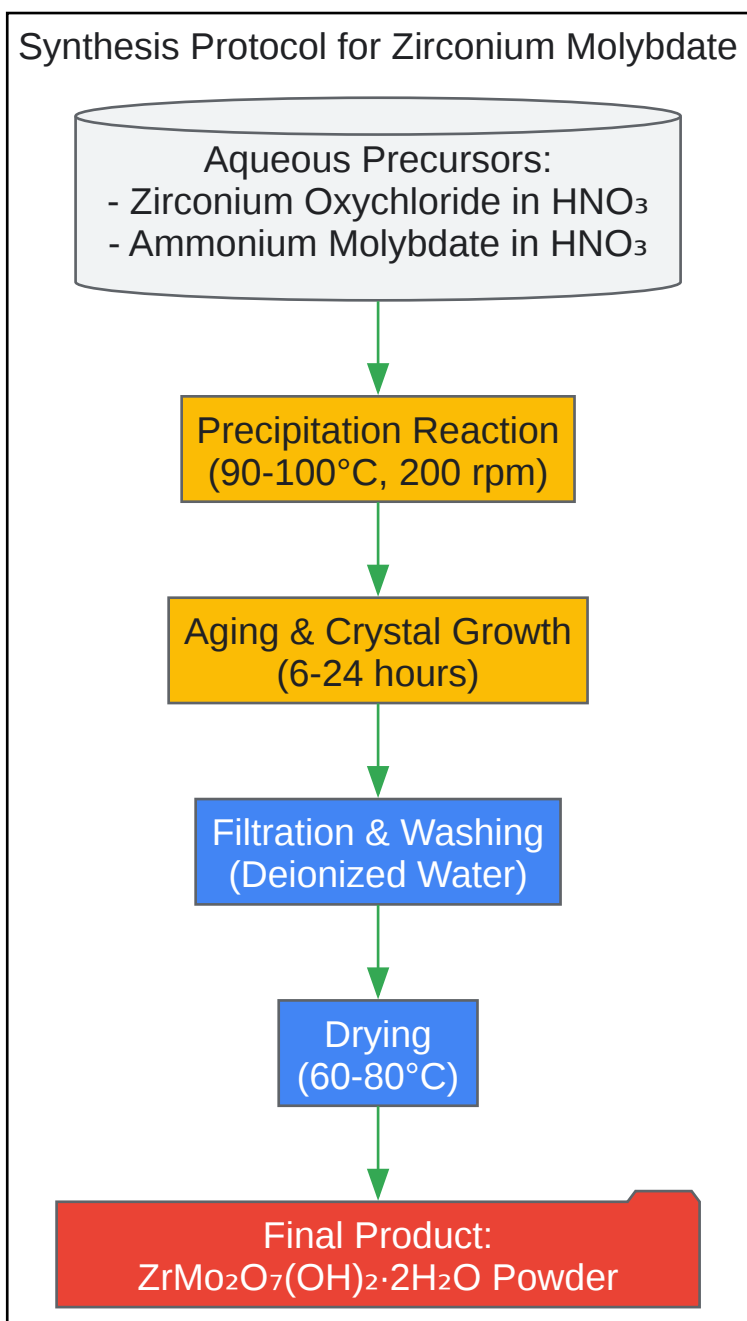
- The Normalized Leach Rate (NLR) for an element i is calculated using the following formula:
$$\text{NLR}_i = (C_i * V) / (f_i * \text{SA} * t)$$
 Where:
 - C_i = Concentration of element i in the leachate (g/L)
 - V = Volume of the leachate (L)
 - f_i = Mass fraction of element i in the waste form (dimensionless)
 - SA = Surface area of the sample (m^2)
 - t = Leaching time (days)

Visualizations



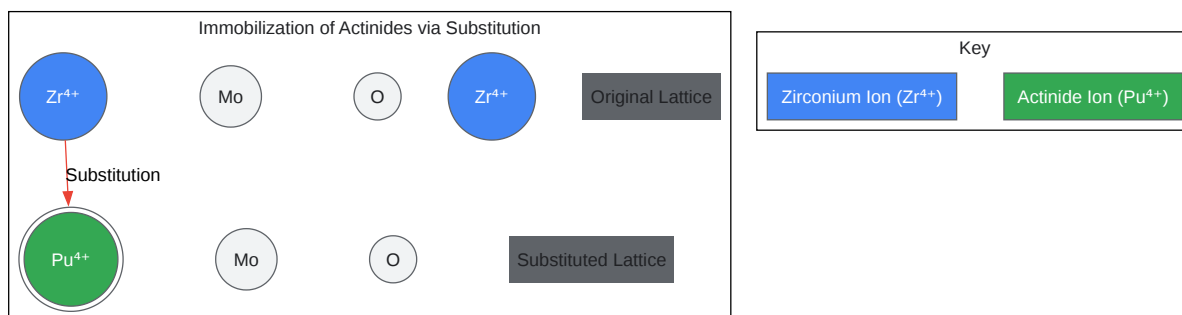
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Caption: High-level experimental workflow for developing and qualifying **zirconium molybdate** waste forms.



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Caption: Step-by-step flowchart of the aqueous precipitation synthesis of **zirconium molybdate**.



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Caption: Diagram showing a Pu(IV) ion substituting a Zr(IV) ion in the crystal lattice.

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